

2,4-Difluoro-5-nitrobenzoic acid material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Difluoro-5-nitrobenzoic acid

Cat. No.: B130224

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Technical Guide: 2,4-Difluoro-5-nitrobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **2,4-Difluoro-5-nitrobenzoic acid** (CAS No. 153775-33-8), focusing on its chemical and physical properties, hazard identification, and safe handling protocols. The information is compiled from various safety data sheets to ensure a thorough understanding for professionals in research and drug development.

Chemical and Physical Properties

2,4-Difluoro-5-nitrobenzoic acid is a fluorinated aromatic compound.^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	153775-33-8	[1] [2]
Molecular Formula	C7H3F2NO4	[1] [2]
Molecular Weight	203.10 g/mol	[1]
Appearance	Solid	[1]
Purity	98%	[1]
IUPAC Name	2,4-Difluoro-5-nitrobenzoic acid	[2]
Synonyms	Benzoic acid, 2,4-difluoro-5-nitro-; 2,4-difluoro-5-nitrobenzoic Acid	[1]

Hazard Identification and Safety Precautions

While specific quantitative toxicity data for **2,4-Difluoro-5-nitrobenzoic acid** is limited in the provided search results, hazard statements for similar compounds and general handling procedures for aromatic nitro compounds provide guidance on necessary safety precautions. For a structurally related compound, 2,5-Difluoro-4-nitrobenzoic acid, the following GHS hazard statements have been identified and may be relevant[\[3\]](#):

- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H332: Harmful if inhaled
- H335: May cause respiratory irritation

Given these potential hazards, appropriate personal protective equipment (PPE) should be worn at all times when handling this compound. This includes, but is not limited to, safety glasses or goggles, chemical-resistant gloves, and a lab coat. Work should be conducted in a well-ventilated area or under a chemical fume hood.

Experimental Protocols and Handling

Detailed experimental protocols for specific applications of **2,4-Difluoro-5-nitrobenzoic acid** are not available in the provided search results. However, general procedures for safe handling, storage, and emergency response have been compiled from various safety data sheets.

Handling and Storage

- Handling: Avoid contact with skin and eyes.[\[4\]](#) Do not breathe dust or aerosols.[\[4\]](#) Use in a well-ventilated place.[\[4\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention.[\[4\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[4\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[4\]](#)

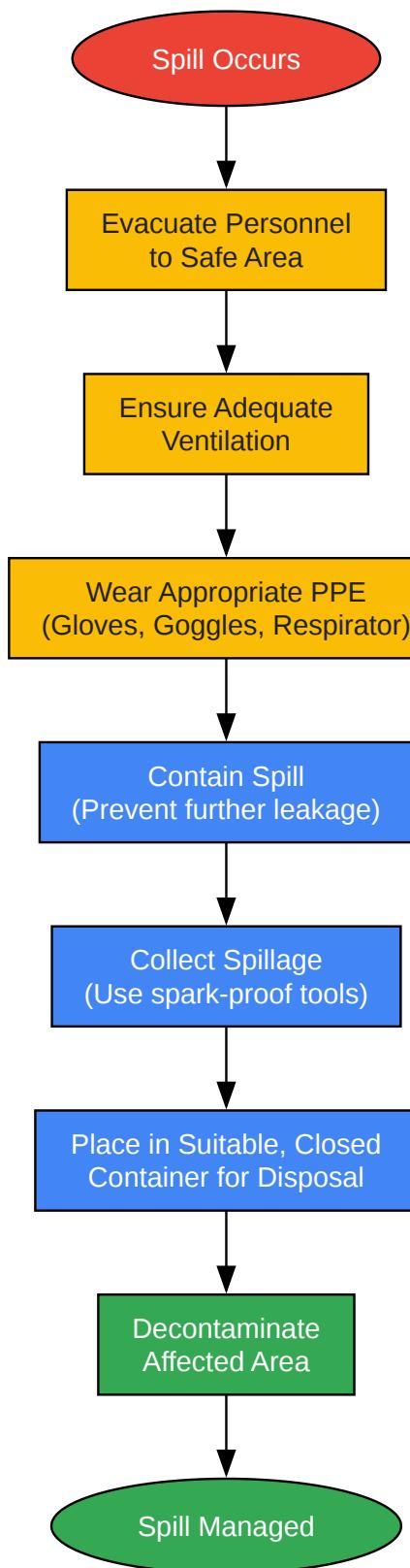
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[\[4\]](#)

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid dust formation.[\[4\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[4\]](#)
- Methods for Cleaning Up: Collect spillage and arrange for disposal. Keep in suitable, closed containers for disposal.[\[4\]](#)

Visualized Workflow: Accidental Spill Response

The following diagram outlines the logical steps for responding to an accidental spill of **2,4-Difluoro-5-nitrobenzoic acid**, based on the safety information gathered.



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Caption: Workflow for responding to an accidental spill.

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- To cite this document: BenchChem. [2,4-Difluoro-5-nitrobenzoic acid material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b130224#2-4-difluoro-5-nitrobenzoic-acid-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b130224#2-4-difluoro-5-nitrobenzoic-acid-material-safety-data-sheet-msds)

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